

# Comparative Analysis of Primary Explosives: Properties of Mercury Fulminate and Modern Alternatives

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## Compound of Interest

Compound Name: *Knallquecksilber*

Cat. No.: *B1245868*

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This guide provides a comparative overview of the experimental properties of Mercury(II) Fulminate ( $\text{Hg}(\text{CNO})_2$ , historically known as **Knallquecksilber**), a primary explosive, with more common, modern alternatives. Due to its high toxicity, sensitivity, and instability, mercury fulminate has been largely replaced in most applications by compounds such as lead azide, lead styphnate, and diazodinitrophenol (DDNP).<sup>[1]</sup> This comparison focuses on key performance and safety characteristics determined through standardized experimental methods.

## Data Presentation: Comparative Properties of Primary Explosives

The following table summarizes key quantitative properties for mercury fulminate and its alternatives. These values are derived from established literature and safety data. Sensitivity, a critical parameter for primary explosives, is often measured by the energy required to initiate a reaction; a lower value indicates higher sensitivity.

| Property                      | Mercury(II)<br>Fulminate  | Lead Azide                | Lead<br>Styphnate  | Diazodinitroph<br>enol (DDNP)                            |
|-------------------------------|---------------------------|---------------------------|--|--|
| Chemical<br>Formula           | $\text{Hg}(\text{CNO})_2$ | $\text{Pb}(\text{N}_3)_2$ | $\text{C}_6\text{HN}_3\text{O}_8\text{Pb}$                                       | $\text{C}_6\text{H}_2\text{N}_4\text{O}_5$               |
| Molar Mass (<br>g/mol )       | 284.63                    | 291.20                    | 450.29   | 210.11   |
| Density (g/cm <sup>3</sup> )  | 4.42                      | 4.71                      | ~3.08  | ~0.95 (spherical)  |
| Detonation<br>Velocity (m/s)  | ~4,250 - 4,300            | ~5,180                    | 5,200  | Not specified, but<br>noted as<br>powerful.              |
| Impact<br>Sensitivity         | High (2.5 J)              | High (2.5 - 4 J)          | Less sensitive<br>than $\text{Hg}(\text{CNO})_2$<br>or $\text{Pb}(\text{N}_3)_2$ | Less sensitive<br>than $\text{Hg}(\text{CNO})_2$         |
| Friction<br>Sensitivity       | High                      | High                      | Less sensitive<br>than $\text{Hg}(\text{CNO})_2$<br>or $\text{Pb}(\text{N}_3)_2$ | Much less<br>sensitive than<br>$\text{Hg}(\text{CNO})_2$ |
| Explosion<br>Temperature (°C) | ~160                      | ~350                      | 265 - 280  | ~180   |

Sources: [\[2\]](#), [\[3\]](#), [\[4\]](#), [\[5\]](#), [\[1\]](#), [\[6\]](#), [\[7\]](#), [\[8\]](#)

## Experimental Protocols

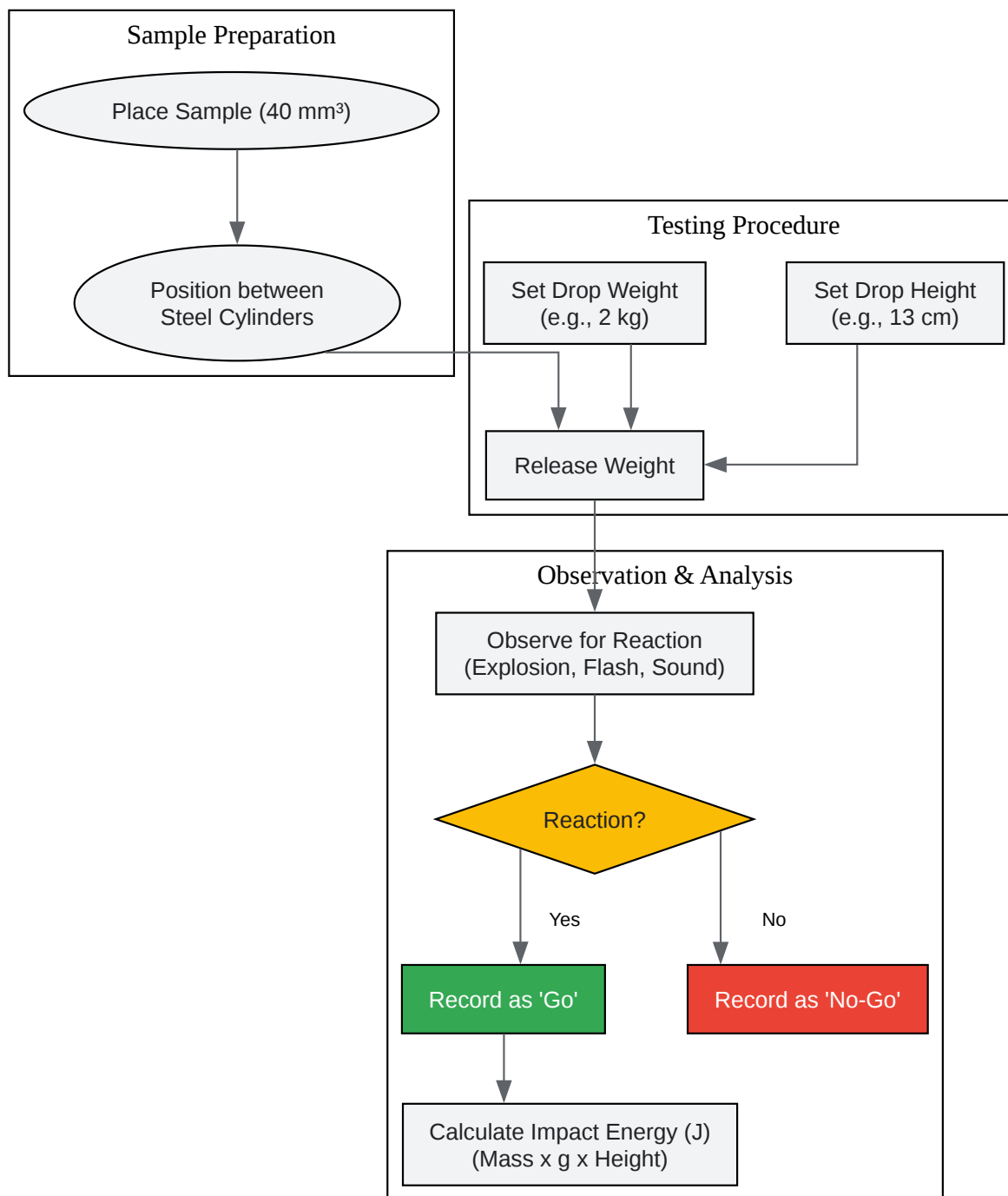
The characterization of explosive materials relies on internationally recognized, standardized tests to ensure data is reproducible and comparable. The primary sensitivities—to impact, friction, and heat—are fundamental to assessing the safety and handling of these materials.

### Impact Sensitivity: BAM Fallhammer Test

The BAM Fallhammer test is a standard method used to determine the sensitivity of a substance to impact energy.[\[9\]](#)[\[10\]](#) The sensitivity is expressed as the impact energy in Joules (J) at which a sample initiates a reaction (e.g., flash, explosion, or sound).[\[11\]](#)

**Methodology:**

- A small, specified amount of the substance (typically around 40 mm<sup>3</sup>) is placed between two concentric steel cylinders on a steel anvil.
- A drop weight (e.g., 1 kg, 5 kg, or 10 kg) is released from a specific, measurable height, striking the upper steel cylinder.[\[10\]](#)[\[12\]](#)
- The impact energy is calculated based on the mass of the weight and the drop height.
- A series of trials are conducted at various drop heights to determine the lowest energy at which an explosion occurs in at least one out of six trials.[\[3\]](#)
- The result is reported as the limiting impact energy. A lower value signifies higher sensitivity to impact.[\[9\]](#) For example, mercury fulminate detonates at an impact energy of 2.5 J.[\[3\]](#)



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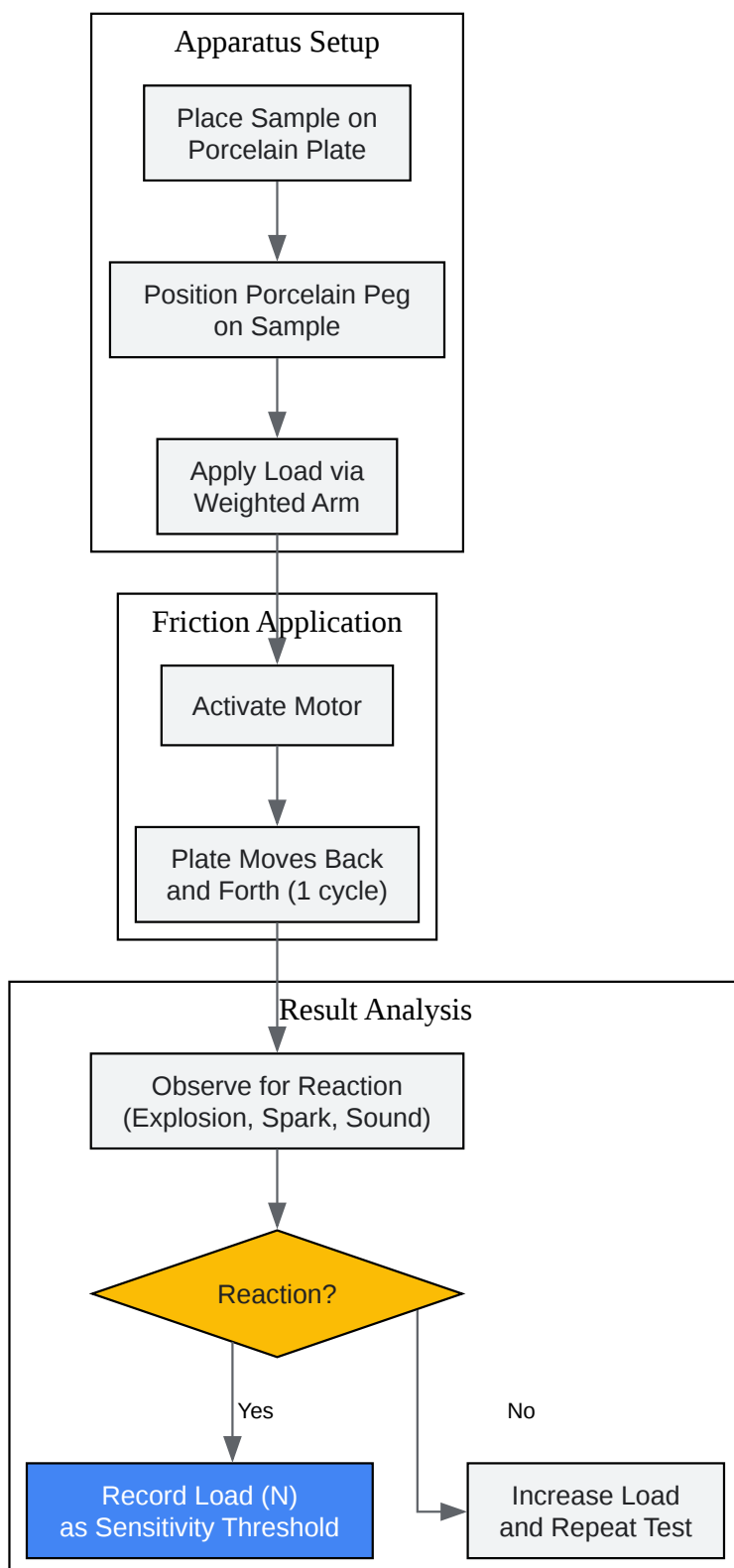
*Workflow for the BAM Fallhammer impact sensitivity test.*

## Friction Sensitivity: BAM Friction Test

This test determines the sensitivity of a material to frictional stimuli.<sup>[13]</sup> The apparatus subjects a small sample to friction between a stationary porcelain peg and a moving porcelain plate.<sup>[14]</sup>

### Methodology:

- A small amount of the explosive material is placed on a roughened porcelain plate.
- A porcelain peg is positioned on top of the sample.
- A weighted arm applies a calibrated load (force) to the peg.
- An electric motor moves the porcelain plate back and forth under the stationary peg for a single stroke.<sup>[11]</sup><sup>[14]</sup>
- The test is repeated with varying loads to find the smallest load under which an explosion, spark, or crackle occurs.<sup>[15]</sup>
- The result is often reported as the load in Newtons (N) or kilograms-force (kgf) that causes a reaction. A lower value indicates higher friction sensitivity.



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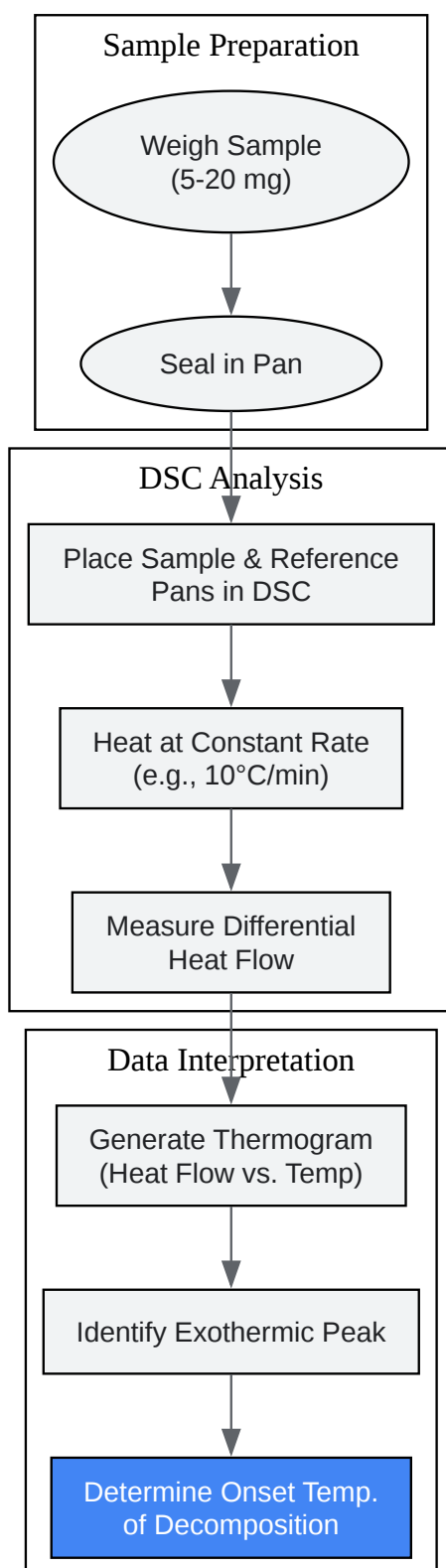
*Workflow for the BAM friction sensitivity test.*

## Thermal Stability: Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique used to determine a material's thermal stability.<sup>[16]</sup> It measures the difference in heat flow required to increase the temperature of a sample and a reference.<sup>[17]</sup> This method can precisely identify the onset temperature of decomposition.

### Methodology:

- A small, accurately weighed sample (typically 5-20 mg) is placed in a sealed sample pan (e.g., aluminum or steel).<sup>[18]</sup>
- The sample pan and an empty reference pan are placed inside the DSC instrument.
- The instrument heats both pans at a controlled, constant rate (e.g., 5-20 °C/min).<sup>[17]</sup>
- The heat flow to each pan is continuously monitored. An exothermic reaction (decomposition) is detected as a peak in the heat flow signal.
- The "onset temperature" is determined from the resulting thermogram, indicating the temperature at which decomposition begins. This is a critical parameter for assessing thermal stability.<sup>[19]</sup>



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*Workflow for Thermal Stability Analysis using DSC.*



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- To cite this document: BenchChem. [Comparative Analysis of Primary Explosives: Properties of Mercury Fulminate and Modern Alternatives]. BenchChem, [2025]. [Online PDF]. Available

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